

# NSC 617145 stability at room temperature

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## Compound of Interest

Compound Name: NSC 617145

Cat. No.: B056939

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## NSC 617145 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and handling of **NSC 617145**. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experiments.

## Frequently Asked Questions (FAQs) and Troubleshooting

Q1: How should I store **NSC 617145** powder for long-term and short-term use?

A1: For long-term storage, **NSC 617145** powder should be stored at -20°C, where it can remain stable for up to three years.<sup>[1][2]</sup> For shorter periods, storage at 4°C is viable for up to two years.

Q2: What are the recommended storage conditions for **NSC 617145** once it is dissolved in a solvent?

A2: Stock solutions of **NSC 617145** in solvent should be aliquoted to prevent repeated freeze-thaw cycles.<sup>[2]</sup> For optimal stability, store these aliquots at -80°C for up to one year or at -20°C for one to six months.<sup>[1][2]</sup>

Q3: Can I store **NSC 617145** at room temperature?

A3: While some suppliers may ship **NSC 617145** at room temperature, suggesting short-term stability, there is no publicly available quantitative data on its long-term stability at ambient temperatures.[1] Therefore, it is strongly recommended to adhere to the specified storage conditions (-20°C for powder, -80°C or -20°C for solutions) to ensure the compound's integrity.

Q4: My **NSC 617145** solution appears to have precipitated. What should I do?

A4: If you observe precipitation, it may be due to the use of DMSO that has absorbed moisture, which can reduce solubility.[2] Gentle warming and sonication can be used to aid dissolution.[1] Always use fresh, anhydrous DMSO for preparing solutions.[2]

Q5: How often should I prepare working solutions of **NSC 617145**?

A5: It is highly recommended to prepare fresh working solutions of **NSC 617145** for your experiments and use them on the same day, particularly for in vivo studies.[1]

Q6: I am seeing inconsistent results in my cell-based assays. Could this be related to **NSC 617145** stability?

A6: Inconsistent results can indeed be a consequence of compound degradation. Ensure that you are following the recommended storage and handling procedures. Use freshly prepared working solutions for each experiment and avoid repeated freeze-thaw cycles of your stock solution. The compound's stability in cell culture media during experiments (from hours to days at 37°C) is implied by its use in published studies.[3][4][5]

## Storage and Stability Data Summary

Form	Storage Temperature	Duration of Stability	Citations
Powder	-20°C	Up to 3 years	[1][2]
Powder	4°C	Up to 2 years	[1]
In Solvent	-80°C	Up to 1 year	[1][2]
In Solvent	-20°C	1 to 6 months	[1][2]

## Experimental Protocols

While specific protocols for stability testing of **NSC 617145** are not publicly available, the following general guidelines for handling are derived from manufacturer recommendations and published research.

### Protocol for Preparation of Stock Solution

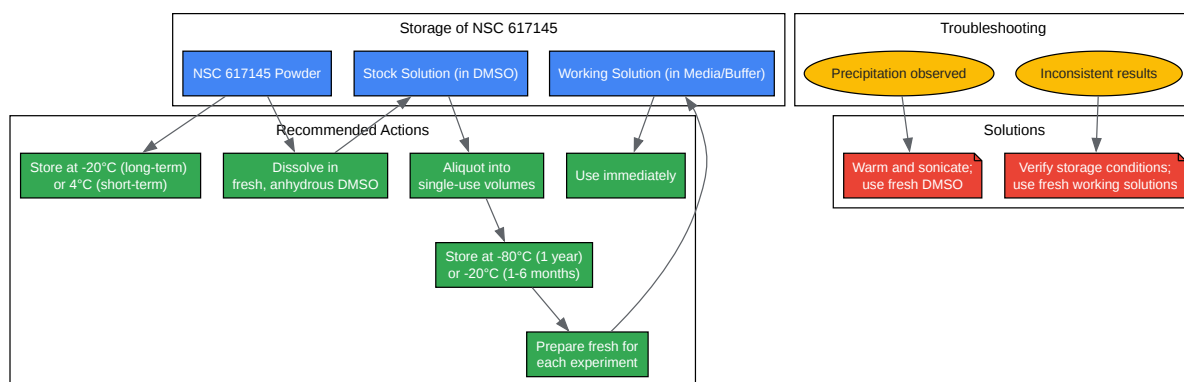
- Allow the **NSC 617145** powder vial to equilibrate to room temperature before opening to prevent moisture condensation.
- Use fresh, anhydrous DMSO to dissolve the powder to the desired concentration (e.g., 10 mg/mL or 20 mM).[\[1\]](#)[\[6\]](#)
- If necessary, use sonication and gentle warming (up to 60°C) to ensure complete dissolution.  
[\[1\]](#)
- Once fully dissolved, aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C or -20°C as per the stability data table.

### Protocol for Preparation of Working Solution for In Vitro Assays

- Thaw a single aliquot of the **NSC 617145** stock solution at room temperature.
- Dilute the stock solution to the final desired concentration using the appropriate cell culture medium or assay buffer.
- Mix thoroughly by gentle vortexing or pipetting.
- Use the freshly prepared working solution immediately for your experiment.

## Visual Guides

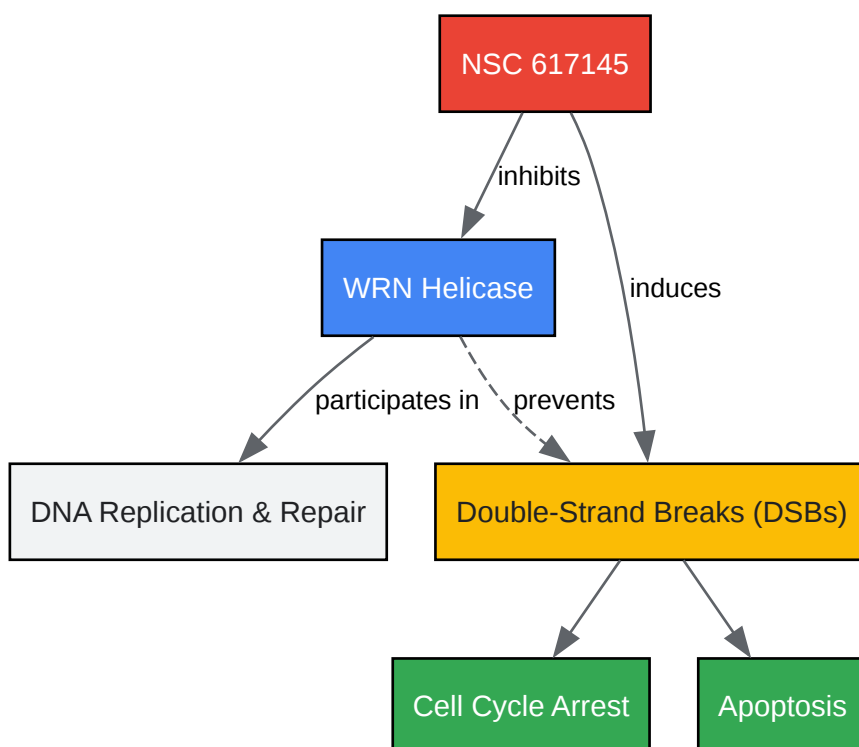
### **NSC 617145** Handling and Storage Workflow



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Caption: Recommended workflow for storing and handling **NSC 617145**.

Signaling Pathway Context: **NSC 617145** Action



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Caption: Simplified pathway showing **NSC 617145** inhibition of WRN helicase.

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